

Experimental methods for two-photon absorption bioimaging with fluorene probes

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Compound of Interest

Compound Name: 1-(9H-Fluoren-2-yl)-1-propanone

CAS No.: 65007-01-4

Cat. No.: B1214843

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Application Note: Experimental Methods for Two-Photon Absorption Bioimaging with Fluorene Probes

Executive Summary & Technical Rationale

Two-photon absorption (2PA) microscopy has revolutionized deep-tissue imaging by utilizing near-infrared (NIR) excitation to minimize scattering and photodamage. However, the efficacy of this technique is often limited by the small 2PA cross-sections (

) of conventional fluorophores (e.g., Rhodamine B, Fluorescein).

Fluorene derivatives have emerged as a superior class of probes due to their rigid, planar

-conjugated architecture. This structure facilitates significant intramolecular charge transfer (ICT), resulting in:

- High Quantum Yields (

): Often

, ensuring bright emission.

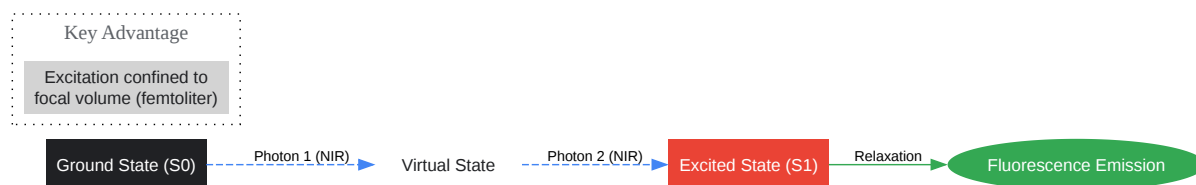
- Large 2PA Cross-Sections: Typically 200–1000 GM (Goeppert-Mayer units), compared to ~10–50 GM for standard dyes.
- Photostability: Resistance to bleaching under high-intensity femtosecond pulses.

This guide details the end-to-end workflow for utilizing fluorene probes, from optical characterization to live-cell bioimaging.

Mechanism of Action

Understanding the photophysics is critical for experimental design. Unlike single-photon excitation, which depends linearly on intensity, 2PA is a nonlinear third-order process where two photons are absorbed simultaneously (within

s).[1]



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Figure 1: Jablonski diagram illustrating the simultaneous absorption of two NIR photons via a virtual state, leading to localized excitation.

Protocol A: Optical Characterization (2PA Cross-Section)

Before biological application, the probe's efficiency must be quantified. We use the Two-Photon Excited Fluorescence (2PEF) Relative Method, which is more sensitive than Z-scan for biological concentrations.

Materials

- Laser Source: Mode-locked Ti:Sapphire laser (e.g., 80 MHz, 140 fs pulse width).
- Reference Standard: Rhodamine B (in methanol) or Fluorescein (pH 11).
- Solvent: Spectroscopic grade DMSO or Ethanol (match probe solubility).
- Detector: Spectrometer or PMT.

Step-by-Step Methodology

- Sample Preparation:
 - Prepare the fluorene probe and reference standard in their respective solvents.
 - Critical: Adjust concentrations so the One-Photon Absorbance (OD) is at the emission wavelength to avoid inner-filter effects.
 - Self-Validation: Measure UV-Vis absorbance to confirm concentration and absence of aggregation.
- Power Dependence Check (The "Quadratic Test"):
 - Set laser wavelength (e.g., 800 nm).
 - Measure fluorescence intensity () at 5 different input powers ().
 - Plot vs. .
 - Validation Criterion: The slope must be

. Deviations indicate saturation, photobleaching, or one-photon absorption artifacts.

- Cross-Section Calculation:

- Measure the integrated fluorescence intensity for both sample () and reference () under identical excitation conditions.

- Calculate

using the formula:

- Where:

= Quantum Yield,

= Concentration,

= Refractive Index.

Table 1: Reference Standards for 2PA Measurements

Standard	Solvent	at 800 nm (GM)	Notes
Rhodamine B	Methanol	~150	Standard for 700-850 nm range.
Fluorescein	Water (pH 11)	~38	Good for hydrophilic comparisons.
Coumarin 307	Methanol	~20	Used for blue-emitting probes.

Protocol B: Live-Cell Bioimaging

This protocol focuses on TPFL-Lyso (Lysosome targeting) and TK-Mito (Mitochondria targeting) fluorene probes.

Experimental Setup

- Cell Lines: HeLa, HCT116, or H9c2 (adherent cells recommended).
- Culture Media: DMEM supplemented with 10% FBS.
- Imaging Dish: 35 mm glass-bottom dishes (No. 1.5 coverglass thickness).

Staining Procedure

- Seeding:
 - Seed cells at

cells/dish 24 hours prior. Aim for 70-80% confluency.
- Probe Preparation:
 - Dissolve fluorene probe in high-quality anhydrous DMSO to make a 1.0 mM Stock Solution.
 - Storage: Aliquot and store at -20°C in the dark. Avoid repeated freeze-thaw cycles.
- Incubation (The "Pulse"):
 - Dilute stock into pre-warmed culture media to a final concentration of 1–5 μM .
 - Note: Start at 1 μM . Fluorene probes are hydrophobic; higher concentrations may cause aggregation.
 - Replace culture media with staining solution.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Incubate for 30 minutes at 37°C / 5% CO₂.
 - .
- Washing (The "Chase"):
 - Aspirate staining solution.[\[2\]](#)[\[5\]](#)[\[6\]](#)

- Wash 3 times with PBS (pH 7.4) to remove non-specifically bound probe.
- Add clear, phenol-red-free imaging medium (e.g., Opti-MEM) for microscopy.
- Co-Localization Control (Optional but Recommended):
 - Co-stain with commercial markers (e.g., MitoTracker Deep Red at 100 nM) to validate organelle specificity.

Two-Photon Microscopy Settings

- Excitation: Tunable Ti:Sapphire laser.
 - Fluorene Optimal Range: 740 nm – 820 nm (Probe dependent).
- Objective: 60x or 100x Oil Immersion (NA 1.4).
- Power: Keep average power at the sample < 10 mW to prevent phototoxicity.
- Detection: Use a short-pass filter (< 700 nm) to block the excitation laser and a band-pass filter matching the probe's emission (e.g., 450–550 nm for blue/green emitters).

Data Analysis & Troubleshooting

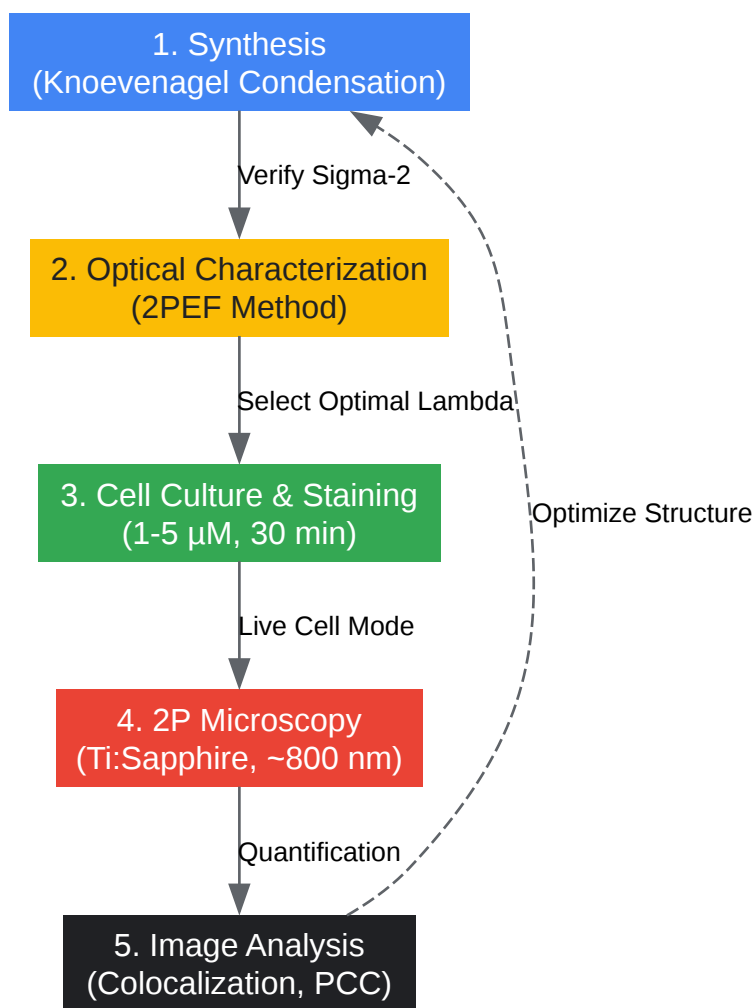
Image Processing Workflow

- Background Subtraction: Select a cell-free region and subtract mean intensity from the image.
- Pearson's Correlation Coefficient (PCC): Use ImageJ/Fiji "Coloc 2" plugin to quantify overlap between the fluorene probe and commercial tracker.
 - Target: PCC > 0.8 indicates high specificity.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Weak Signal	Low 2PA cross-section or concentration.	Increase laser power (cautiously) or probe concentration (up to 10 μ M). Check laser alignment.
Rapid Bleaching	Laser power too high.	Reduce dwell time or pixel clock. Use a more photostable fluorene derivative.
Non-specific Staining	Hydrophobic aggregation.	Lower concentration. Wash cells more rigorously. Add 0.1% Pluronic F-127 to staining buffer.
Cell Death	Phototoxicity or chemical toxicity.	Check "Quadratic Test" to ensure no heating. Perform MTT assay to verify probe biocompatibility.

Experimental Workflow Diagram



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Figure 2: Iterative experimental workflow for developing and utilizing fluorene-based 2PA probes.

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